

# 3-Chloropropylamine hydrochloride physical properties

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## Compound of Interest

Compound Name: 3-Chloropropylamine  
hydrochloride

Cat. No.: B046521

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## An In-depth Technical Guide to the Physical Properties of 3-Chloropropylamine Hydrochloride

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical intermediates is fundamental to successful synthesis and formulation. **3-Chloropropylamine hydrochloride** (CAS No. 6276-54-6) is a key bifunctional building block used in the synthesis of various pharmaceutical compounds. This technical guide provides a detailed overview of its core physical properties, compiled from various sources.

## Core Physical and Chemical Properties

**3-Chloropropylamine hydrochloride** is the salt form of 3-chloropropylamine, which enhances the compound's stability and handling characteristics compared to its free amine form.<sup>[1]</sup> Its bifunctional nature, containing both a primary amine and an alkyl chloride, makes it a versatile reagent in organic synthesis.<sup>[1]</sup>

The quantitative physical data for **3-Chloropropylamine hydrochloride** are summarized in the table below. It is important to note that minor variations in reported values exist across different suppliers and literature, which may be attributed to differences in purity and analytical methodologies.

Table 1: Summary of Physical Properties

Property	Value	Source(s)
CAS Number	6276-54-6	[2][3]
Molecular Formula	C <sub>3</sub> H <sub>8</sub> ClN · HCl (or C <sub>3</sub> H <sub>9</sub> Cl <sub>2</sub> N)	[4][3][5]
Molecular Weight	130.01 - 130.02 g/mol	[2][6]
Appearance	White to beige or light brown crystalline powder/chunks.[3] [6][7][8][9]	[3][6][7][8][9]
Melting Point	145 - 153 °C	[7][10]
Boiling Point	130.7°C at 760 mmHg (Note: Likely corresponds to the free base)	[4][10][11]
Vapor Pressure	9.58 mmHg at 25°C (Note: Likely corresponds to the free base)	[4][10][11]
Purity (Assay)	≥97%	[2]
Water Content	≤0.5% - ≤1.0%	[3][12]

## Solubility Profile

The hydrochloride salt form significantly influences the solubility of the compound, rendering it soluble in polar solvents.

Table 2: Solubility Data

Solvent	Solubility	Source(s)
Water	Soluble	[7]
Methanol	Soluble / Slightly Soluble	[8][9]
Ethanol	Soluble	
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	[8][9]
Chloroform	Insoluble	
Toluene	Insoluble	

## Stability and Handling

**3-Chloropropylamine hydrochloride** is stable under normal storage conditions.[7] However, it is hygroscopic, meaning it readily absorbs moisture from the air.[2][7] Therefore, it should be stored in a tightly sealed container in a dry, cool, and well-ventilated place.[7][9] It is incompatible with strong oxidizing agents.[7]

## Experimental Protocols

While detailed, step-by-step experimental protocols for the determination of every physical property of this specific compound are not extensively published, standard analytical methods are employed. For the intended audience, the following represents the established methodologies for the key specifications cited.

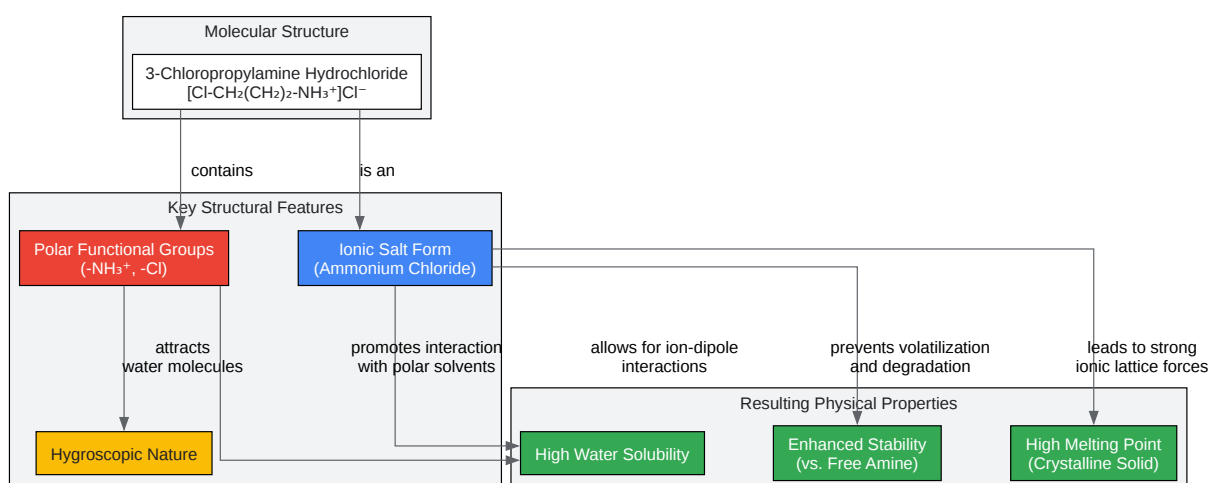
- Purity (Argentometric Titration): The purity of **3-Chloropropylamine hydrochloride** is often determined by argentometric titration, which quantifies the total chloride content.[3][12]
  - Principle: A known mass of the sample is dissolved in an appropriate solvent (e.g., water or dilute acid). The solution is then titrated with a standardized solution of silver nitrate ( $\text{AgNO}_3$ ). The chloride ions (from both the hydrochloride salt and the covalent C-Cl bond, depending on sample preparation) react with silver ions to form a silver chloride ( $\text{AgCl}$ ) precipitate.
  - Endpoint Detection: The endpoint is typically detected using a potassium chromate indicator (Mohr's method) or potentiometrically.

- Calculation: The purity is calculated based on the volume of  $\text{AgNO}_3$  solution consumed, its concentration, and the initial mass of the sample.
- Water Content (Karl Fischer Titration): This is the standard method for determining the water content in a solid sample.<sup>[12]</sup>
  - Principle: The sample is introduced into a Karl Fischer titration cell containing a specialized reagent. The reagent contains iodine, sulfur dioxide, a base, and a solvent (like methanol). Water reacts with the iodine and sulfur dioxide in a 1:1 molar ratio.
  - Endpoint Detection: The endpoint is reached when all the water has been consumed, and excess free iodine is detected, typically by an electrochemical method (bivoltammetric indication).
  - Calculation: The amount of water is calculated from the amount of iodine-containing titrant consumed.
- Melting Point Determination: The melting point is a key indicator of purity and is typically measured using the capillary method.
  - Sample Preparation: A small amount of the finely powdered, dry sample is packed into a thin-walled capillary tube.
  - Apparatus: The capillary tube is placed in a melting point apparatus, which heats the sample at a controlled rate.
  - Measurement: The temperature at which the substance first begins to melt (onset) and the temperature at which the substance is completely liquid (clear point) are recorded as the melting range. For a pure substance, this range is narrow.
- Identity (FTIR Spectroscopy): Fourier-Transform Infrared (FTIR) spectroscopy is used to confirm the identity of the compound by analyzing its molecular vibrations.
  - Principle: A beam of infrared light is passed through the sample. The molecules absorb energy at specific frequencies corresponding to the vibrational frequencies of their functional groups.

- Spectrum: The resulting spectrum is a plot of absorbance (or transmittance) versus wavenumber. The presence of characteristic peaks for N-H bonds (amine salt), C-H bonds, and the C-Cl bond confirms the molecular structure. The obtained spectrum is compared against a reference spectrum for confirmation.[3][12]

## Structure-Property Relationships

The physical properties of **3-Chloropropylamine hydrochloride** are a direct consequence of its molecular structure. The diagram below illustrates the logical relationship between its structural features and its key physical characteristics.



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Caption: Structure-property relationships of **3-Chloropropylamine hydrochloride**.

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